

Nirogacestat dose reduction strategies TEAE management

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Compound Focus: Nirogacestat

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TEAE Management & Dose Modification Guidelines

The following table summarizes the management strategies for common TEAEs and the corresponding dose modification protocol as guided by the prescribing information [1].

Adverse Event	Recommended Management Strategies	Dose Modification
Diarrhea	Manage with antidiarrheal medications (e.g., loperamide) [1].	<ul style="list-style-type: none">• Grade 3 or higher: Withhold dose until recovery to \leq Grade 1, then resume at a reduced dose [1].
Ovarian Toxicity	Monitor for menstrual irregularity, symptoms of estrogen deficiency (hot flashes, night sweats) [1]. Inform patients of potential risk to fertility before treatment [1].	Not specified in available data. Management may involve clinical monitoring and consultation.

Adverse Event	Recommended Management Strategies	Dose Modification
Hypophosphatemia	Monitor phosphate levels regularly; provide phosphate supplements as necessary [1] [2].	• Grade 3 (>2.0 - 4.0 mg/dL): Withhold dose until recovery to ≤ Grade 1, then resume at a reduced dose [1].
Hepatotoxicity	Monitor liver function tests (ALT/AST) regularly [1].	• Grade 3 (ALT/AST >5.0 - 20.0 x ULN): Withhold dose until recovery to baseline grade, then resume at a reduced dose [1].
Non-Melanoma Skin Cancer	Perform dermatologic evaluations before initiation and routinely during treatment [1].	No dose modification specified. All reported cases were successfully excised without requiring treatment discontinuation [3].
Rash / Skin Disorders	Supportive care; most events were low grade [2].	Not specified in available data.

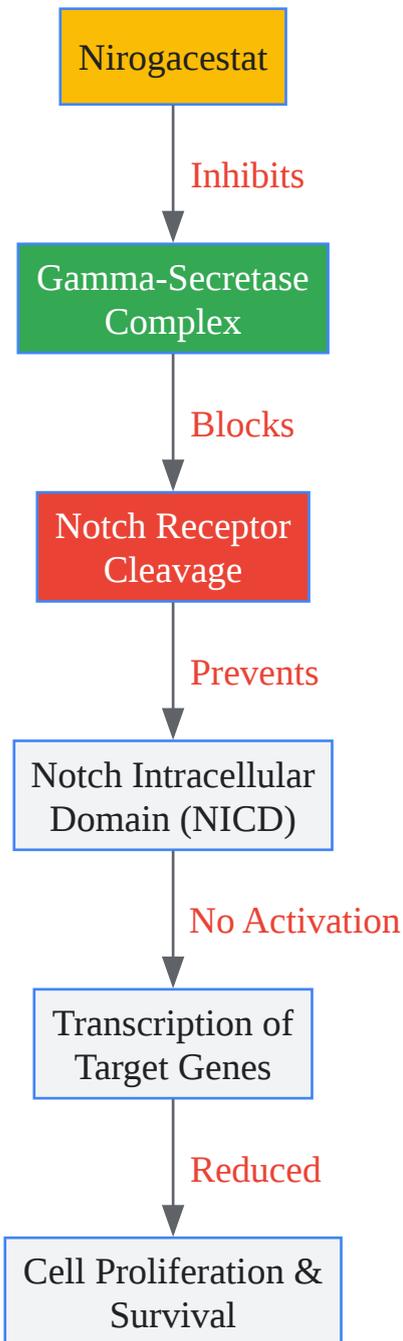
Long-Term Safety & TEAE Profile

Long-term follow-up data from the Phase 3 DeFi trial provides critical context for the frequency and evolution of TEAEs over time [4] [3] [1]. The safety population for these analyses included 69 patients with a median exposure duration of 33.6 months [4] [3].

- **TEAE Trends Over Time:** The majority of TEAEs were **Grade 1 or 2** in severity and predominantly reported **during the first year of treatment** [4]. The incidence and severity of frequently reported TEAEs decreased in subsequent years of treatment [3] [1].
- **Dose Reductions and Discontinuations:**
 - Since the primary analysis, **5 additional patients** required a dose reduction due to TEAEs [4].
 - **No dose reductions occurred after Year 3** of treatment [4].
 - Between Years 2 and 4, **4 patients discontinued** treatment due to TEAEs [4].
- **Most Common TEAEs:** The most frequently observed TEAEs included diarrhea, nausea, fatigue, hypophosphatemia, rash, and ovarian toxicity [4] [3] [1].

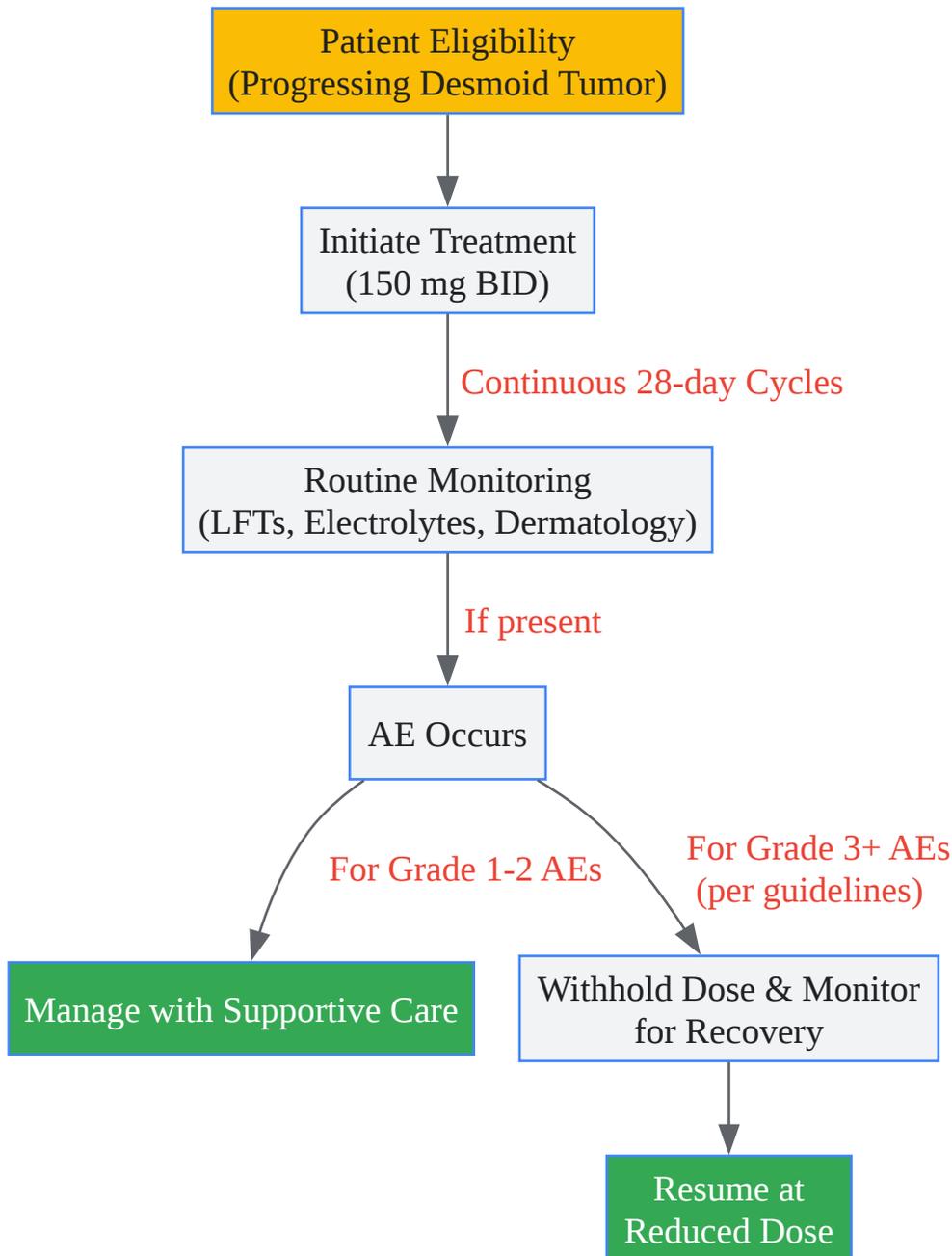
Mechanism of Action & Clinical Workflow

Understanding the drug's mechanism is key for researchers. The following diagram illustrates how **nirogacestat**, a gamma-secretase (GS) inhibitor, targets the Notch signaling pathway to achieve its therapeutic effect in desmoid tumors [5] [2].



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The clinical development and safety management workflow is summarized below:



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Critical Pre-Treatment & Monitoring Considerations

- **Baseline Assessments:** Prior to initiating therapy, conduct the following [1]:
 - **Dermatologic evaluation** to establish a baseline skin health status.

- **Clinical chemistry panels** to assess liver function and phosphate/potassium levels.
- **Patient counseling** for females of reproductive potential regarding the risk of ovarian toxicity.
- **Drug Interactions:** Concomitant use of **nirogacestat** with **strong or moderate CYP3A inhibitors or inducers should be avoided**. Concomitant use with proton pump inhibitors or H2 blockers is also not recommended [1].

The long-term data from the DeFi trial confirms that with proactive monitoring and management, the safety profile of **nirogacestat** is consistent and manageable, supporting its continued use in eligible patients [4] [3].

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